

An In-depth Technical Guide to Amycolatopsin A: Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amycolatopsin A

Cat. No.: B10823639

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Amycolatopsin A is a glycosylated polyketide macrolide that has demonstrated notable antimycobacterial and cytotoxic activities.[1][2] Isolated from the Australian soil actinomycete, *Amycolatopsis* sp. MST-108494, this natural product belongs to a rare class of secondary metabolites closely related to the ammocidins and apoptolidins.[1] Its selective inhibition of *Mycobacterium tuberculosis* highlights its potential as a lead compound in the development of novel therapeutics for tuberculosis. This document provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Amycolatopsin A**, along with detailed experimental protocols derived from the primary literature.

Chemical Structure and Properties

The chemical structure of **Amycolatopsin A** was elucidated through detailed spectroscopic analysis. It is a glycosylated macrolactone characterized by a complex polyketide backbone.[1]

Physicochemical Properties of Amycolatopsin A

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₅₀ H ₇₉ NO ₁₈ | [1] |
| Molecular Weight | 985.53 g/mol | [1] |
| Appearance | White Solid | [1] |
| Optical Rotation | [α] _D ²⁰ +35 (c 0.1, MeOH) | [3] |
| CAS Number | 2209112-96-7 | [1] |

Biological Activity

Amycolatopsin A has been shown to exhibit potent and selective biological activity, particularly against mycobacteria and certain cancer cell lines.

Antimycobacterial Activity

Amycolatopsin A demonstrates significant inhibitory activity against *Mycobacterium tuberculosis* H37Rv and *Mycobacterium bovis* (BCG).[1][2] The hydroxylation at the 6-methyl position is believed to be crucial for its antimycobacterial properties.[1]

| Organism | Assay | IC ₅₀ (μM) | Reference |
|---|------------------------------|-----------------------|-----------|
| <i>Mycobacterium tuberculosis</i> H37Rv | Microplate Alamar Blue Assay | 4.4 | [2] |
| <i>Mycobacterium bovis</i> (BCG) | Microplate Alamar Blue Assay | 0.4 | [2] |

Cytotoxic Activity

In addition to its antimycobacterial effects, **Amycolatopsin A** has displayed significant cytotoxicity against human cancer cell lines.[2]

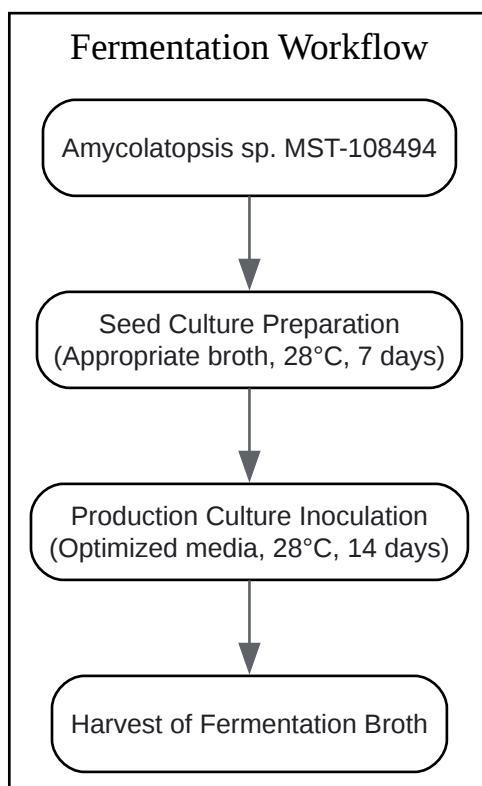
| Cell Line | Cancer Type | IC ₅₀ (μM) | Reference |
|-----------|-----------------------|-----------------------|-----------|
| NCI-H460 | Human Lung Cancer | 1.2 | [2] |
| SW620 | Human Colon Carcinoma | 0.08 | [2] |

Experimental Protocols

The following sections detail the methodologies for the fermentation of *Amycolatopsis* sp. MST-108494, the extraction and purification of **Amycolatopsisin A**, and the biological assays used to determine its activity.

Fermentation of *Amycolatopsis* sp. MST-108494

The production of **Amycolatopsisin A** is achieved through fermentation of the soil isolate *Amycolatopsis* sp. MST-108494.



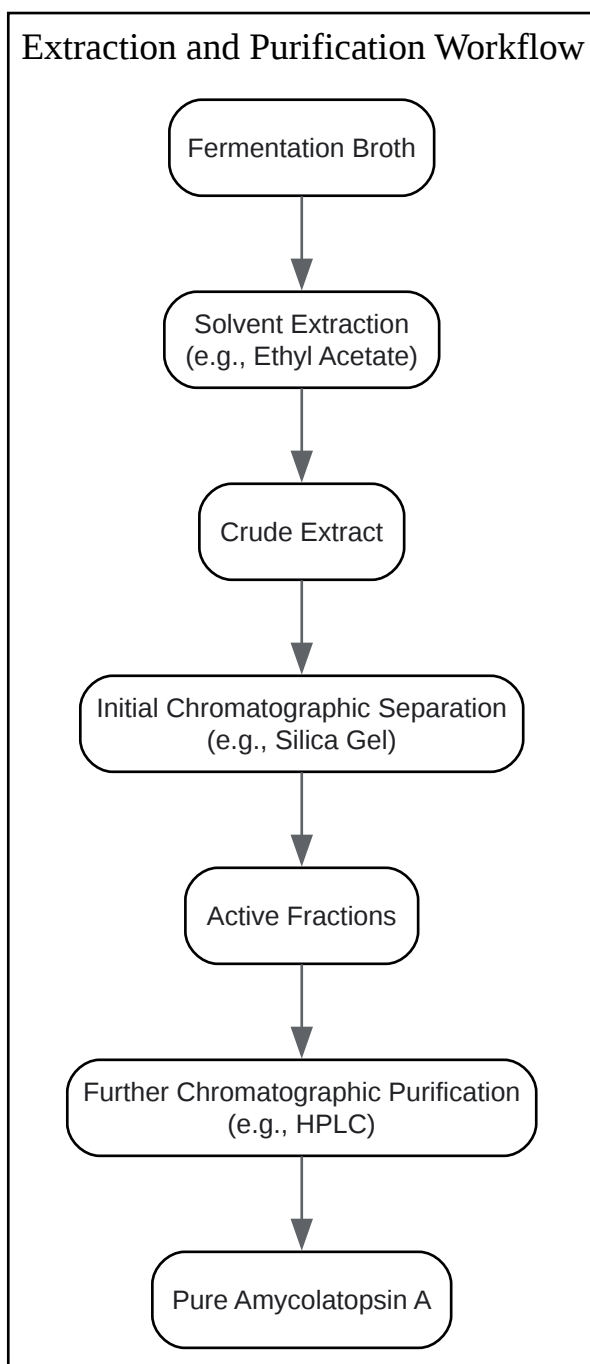
[Click to download full resolution via product page](#)

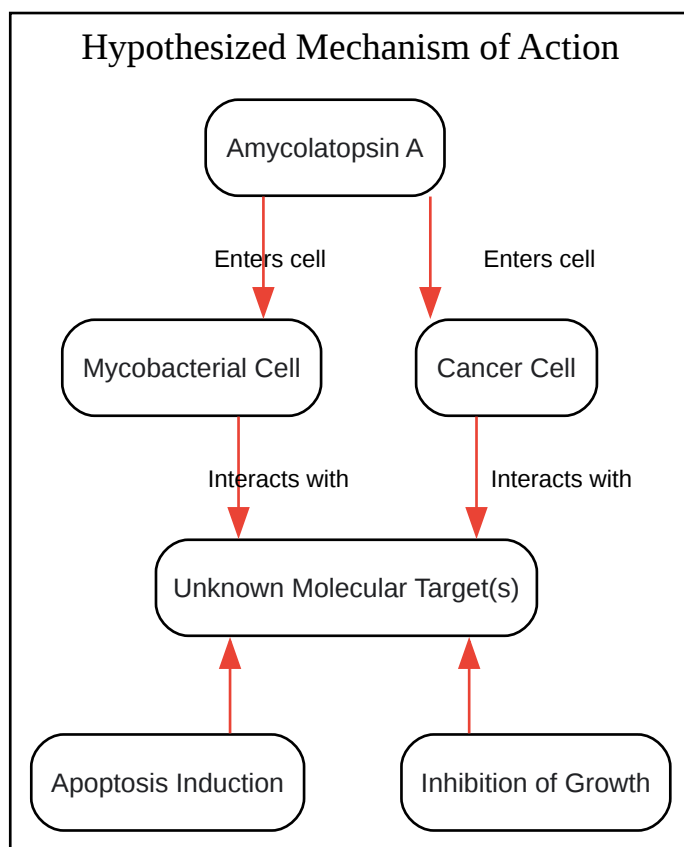
Figure 1. Fermentation workflow for **Amycolatopsin A** production.

Extraction and Purification of **Amycolatopsin A**

A multi-step process is employed to extract and purify **Amycolatopsin A** from the fermentation broth.

Extraction and Purification Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rapid, Semiquantitative Assay To Discriminate among Compounds with Activity against Replicating or Nonreplicating Mycobacterium tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Amycolatopsin A: Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b10823639#amycolatopsin-a-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com